

Fmoc-Glu(OtBu)-OPfp chemical properties

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Compound of Interest

Compound Name:	Fmoc-Glu(OtBu)-OPfp
Cat. No.:	B557589

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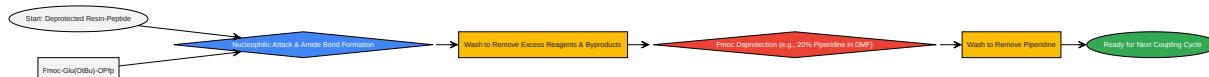
Core Chemical Properties and Structure

Fmoc-Glu(OtBu)-OPfp is a pre-activated amino acid derivative designed for efficient incorporation of glutamic acid into a growing peptide chain during Fmoc-based solid-phase peptide synthesis. The molecule integrates three key functional components:

- The Fmoc (9-fluorenylmethoxycarbonyl) group: An alkali-labile protecting group for the α -amino moiety, allowing for stepwise elongation of the peptide chain under mild conditions.[1]
- The tert-butyl (OtBu) group: An acid-labile protecting group for the side-chain carboxyl function of glutamic acid, ensuring its stability during peptide chain assembly and enabling orthogonal deprotection strategies.[1]
- The pentafluorophenyl (OPfp) ester: A highly reactive activating group for the α -carboxyl function, facilitating rapid and efficient amide bond formation.[2][3]

The strong electron-withdrawing nature of the five fluorine atoms on the phenyl ring makes the pentafluorophenoxy group an excellent leaving group, thus accelerating the nucleophilic attack by the free amino group of the resin-bound peptide.[2][4]

Chemical Structure:



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References

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- 3. Pentafluorophenyl esters - Wikipedia [en.wikipedia.org]
- 4. Perfluoroaryl and Perfluoroheteroaryl Reagents as Emerging New Tools for Peptide Synthesis, Modification and Bioconjugation - PMC [pmc.ncbi.nlm.nih.gov]
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